

Application Notes and Protocols for Ro 48-8071 in Animal Studies

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Compound of Interest

Compound Name: Ro 48-8071

Cat. No.: B1662478

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Ro 48-8071**, a potent 2,3-oxidosqualene cyclase (OSC) inhibitor, for use in animal studies. The information is intended to guide researchers in dissolving, formulating, and administering this compound to various animal models.

Introduction

Ro 48-8071 is a small molecule inhibitor of 2,3-oxidosqualene cyclase (OSC), a key enzyme in the cholesterol biosynthesis pathway downstream of HMG-CoA reductase.[1][2] By inhibiting OSC, **Ro 48-8071** effectively blocks the conversion of 2,3-monoepoxysqualene to lanosterol, thereby reducing cholesterol synthesis.[2][3] This mechanism of action makes it a valuable tool for research in cardiovascular diseases, oncology, and virology.[1] Studies have shown its efficacy in lowering plasma cholesterol in hamsters, squirrel monkeys, and minipigs. It has also demonstrated anti-cancer properties by inducing apoptosis in various cancer cell lines and suppressing tumor growth in vivo.[3][4]

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Ro 48-8071** is crucial for its proper handling and formulation.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₇ BrFNO ₂	
Molecular Weight	448.4 g/mol	
CAS Number	161582-11-2	
Appearance	Off-white solid	
Purity	>95% to >98%	[5]
Storage	Store at -20°C as a solid or in organic solvent.	[5]
Stability	≥ 2 years at -20°C	[5]

Solubility Data

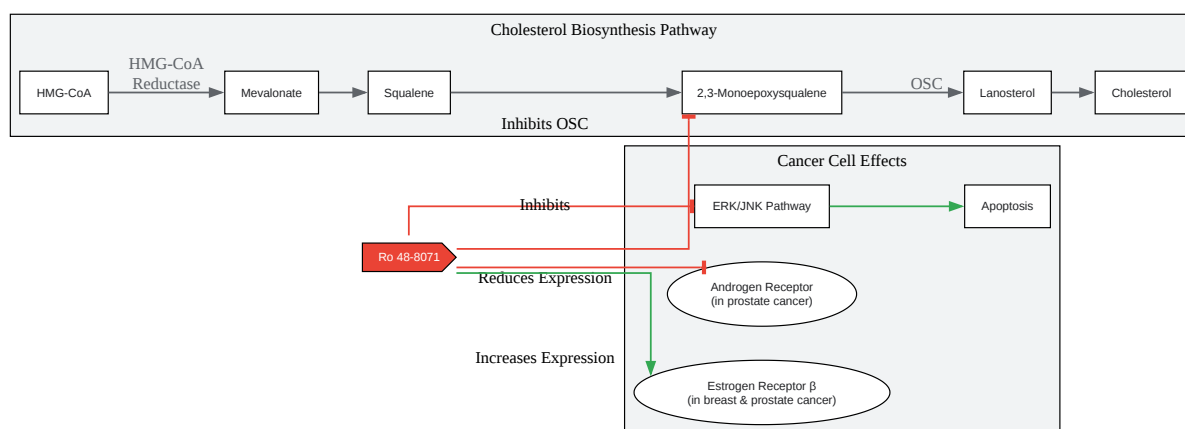
The solubility of **Ro 48-8071** varies significantly depending on the solvent. This information is critical for preparing appropriate stock and dosing solutions.

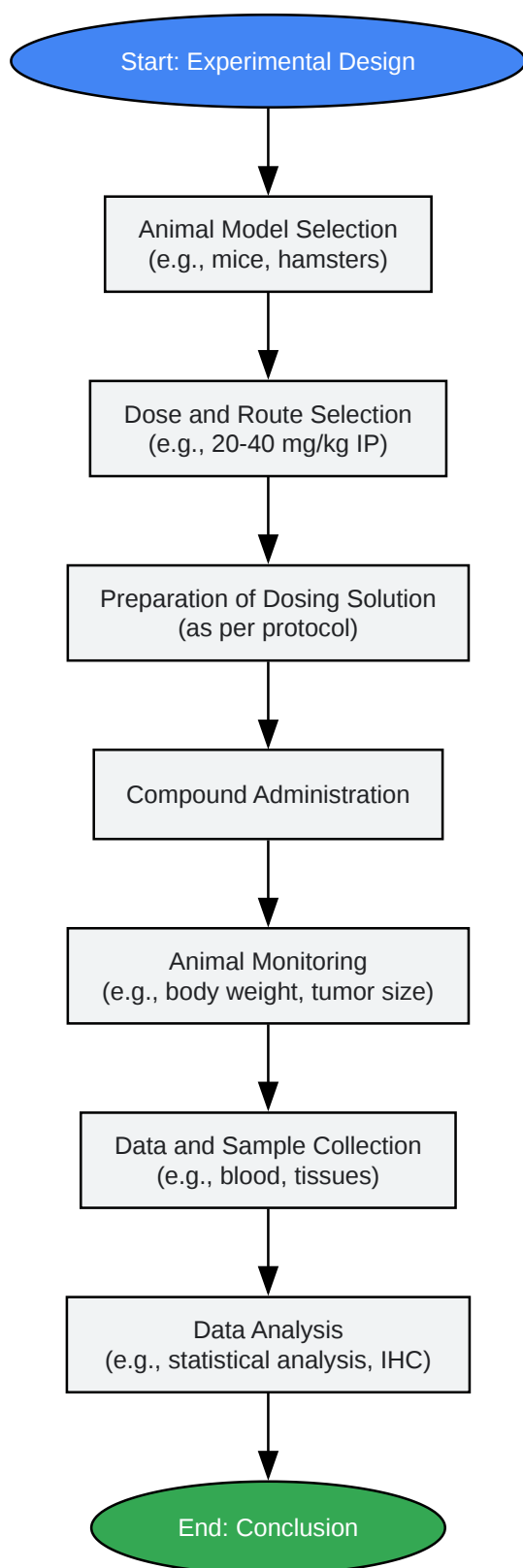
Solvent	Solubility	Reference
Water	Soluble to 25 mM	
Water (with gentle warming)	Soluble to 20 mM (for fumarate salt)	[6]
DMSO	~30 mg/mL	[5]
Ethanol	~30 mg/mL	[5]
Dimethylformamide (DMF)	~30 mg/mL	[7]
Ethanol:PBS (pH 7.2) (1:2)	~0.25 mg/mL	[5]

Note: Aqueous solutions are not recommended for storage for more than one day.[5] For long-term storage, it is advisable to prepare aliquots of stock solutions in organic solvents and store them at -20°C or -80°C.[8]

Signaling Pathway of Ro 48-8071

Ro 48-8071's primary mechanism of action is the inhibition of 2,3-oxidosqualene cyclase (OSC) in the cholesterol biosynthesis pathway. This leads to a reduction in cholesterol levels. Additionally, in cancer cells, **Ro 48-8071** has been shown to induce apoptosis and modulate the expression of key signaling proteins.^{[2][4]}





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